

# Technical Support Center: Noise Reduction in UCB-H PET Imaging

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## Compound of Interest

Compound Name: UCB-H

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in reducing noise in **UCB-H** PET image data.

## Troubleshooting Guides

Issue: High Noise Levels in Reconstructed PET Images

High noise in PET images can obscure small lesions, affect quantitative accuracy, and lead to misinterpretation of findings. Follow these steps to diagnose and mitigate noise-related issues.

### Step 1: Evaluate Scanner Performance and Quality Control

Ensure that the PET scanner is performing optimally through regular quality assurance procedures.

- **Daily Quality Control:** Perform daily quality control checks as recommended by the manufacturer. This typically includes a blank scan (for non-PET/CT systems) and detector setup.
- **Calibration:** Verify that the scanner is properly calibrated. Calibration is crucial for converting image pixel values into activity concentration.<sup>[1]</sup> Regular calibration ensures the stability of the system.

- Normalization: Check the normalization files. Normalization corrects for variations in efficiency for each line of response (LOR) in the sinogram.[\[1\]](#)

## Step 2: Review Acquisition Parameters

Acquisition parameters play a significant role in the final image quality.

- Acquisition Time: Insufficient acquisition time is a common cause of high noise. For studies with low radiotracer uptake or short-lived isotopes, consider increasing the scan duration per bed position.
- Injected Dose: While minimizing radiation exposure is important, an insufficient injected dose can lead to low count statistics and consequently, high image noise. Ensure the injected dose is appropriate for the specific tracer and research question.

## Step 3: Optimize Reconstruction Parameters

The choice of reconstruction algorithm and its parameters has a profound impact on image noise.

- Reconstruction Algorithm:
  - OSEM (Ordered Subsets Expectation Maximization): This is the most commonly used iterative reconstruction algorithm. Increasing the number of iterations and subsets can improve spatial resolution but also amplifies noise.[\[2\]](#)[\[3\]](#)[\[4\]](#) It is crucial to find a balance. For many clinical applications, 2-4 iterations are sufficient.
  - Filtered Backprojection (FBP): An analytical reconstruction method that is computationally fast but generally results in higher noise compared to iterative methods.
- Iterations and Subsets:
  - Problem: As the number of OSEM iterations increases, SUVmax tends to increase, which can be accompanied by a rise in image noise.[\[2\]](#)[\[3\]](#)[\[4\]](#) The SUVavg tends to converge with fewer iterations.[\[3\]](#)[\[4\]](#)

- Solution: An optimized number of OSEM iterations is often around 3 for many systems, providing a good balance between contrast recovery and noise amplification.[5] However, this can be scanner and protocol-dependent. It is advisable to perform phantom studies to determine the optimal parameters for your specific setup.

#### Step 4: Apply Post-Reconstruction Filtering

Post-reconstruction filters are commonly used to reduce noise in the final image.

- Gaussian Filter: This is the most common filter, effectively reducing noise but can also lead to a loss of spatial resolution and blurring of small structures.[5]
- Edge-Preserving Filters (e.g., Bilateral, Non-Local Means - NLM): These filters are designed to reduce noise while preserving edges and fine details in the image, offering an advantage over Gaussian filters.[5]
- AI-Based/Deep Learning Methods: Emerging deep learning-based denoising techniques have shown superior performance in reducing noise while preserving quantitative accuracy compared to traditional filters.[6]

## Frequently Asked Questions (FAQs)

Q1: What are the primary sources of noise in PET images?

A1: Noise in PET imaging primarily stems from the statistical nature of radioactive decay (Poisson noise), as well as physical factors such as scatter and random coincidences.[7] The low number of detected photons compared to other imaging modalities like CT or MRI makes PET images inherently noisier.

Q2: How do I choose the right reconstruction algorithm to minimize noise?

A2: For most applications, iterative reconstruction algorithms like OSEM are preferred over FBP as they generally produce images with lower noise and better contrast. Time-of-Flight (TOF) reconstruction, when available, can significantly reduce noise and improve image quality.[8] The inclusion of a Point Spread Function (PSF) correction in the reconstruction can enhance spatial resolution but may also amplify noise.[4]

Q3: What is the impact of increasing OSEM iterations on my data?

A3: Increasing the number of OSEM iterations generally leads to an increase in both the signal (e.g., SUVmax in a tumor) and the noise.<sup>[2][3][4]</sup> While more iterations can improve the recovery of small, hot lesions, they can also amplify noise, potentially leading to a decrease in the signal-to-noise ratio (SNR). It is crucial to optimize the number of iterations for your specific imaging protocol.

Q4: Should I use a post-reconstruction filter? If so, which one?

A4: Post-reconstruction filtering is a common and effective way to reduce image noise.

- A Gaussian filter is a simple and widely used option, but be aware of the potential for image blurring.
- Edge-preserving filters like the Non-Local Means (NLM) filter can provide a better balance between noise reduction and preservation of detail.<sup>[6]</sup>
- If available, AI-based denoising methods often provide the best results, significantly reducing noise while maintaining high quantitative accuracy.<sup>[6]</sup>

Q5: How can I quantitatively assess the noise in my PET images?

A5: Noise can be quantified using metrics such as the Signal-to-Noise Ratio (SNR) and Contrast-to-Noise Ratio (CNR).<sup>[9][10][11]</sup> These are typically measured using phantom studies. A common method involves placing regions of interest (ROIs) in a uniform area of a phantom image and calculating the standard deviation of the pixel values within that ROI. A lower standard deviation indicates less noise.

## Data Presentation

Table 1: Impact of OSEM Iterations on PET Image Characteristics

Number of Iterations	SUVmax	Image Noise	Spatial Resolution	Recommendation
Low (1-2)	May be underestimated	Lower	Lower	May be suitable for large, high-contrast objects.
Optimal (2-4)	Good recovery	Moderate	Good	Generally recommended for a balance of quantitative accuracy and noise. <a href="#">[5]</a>
High (>5)	Tends to increase and may be overestimated	Higher	Higher	Can be useful for detecting very small structures, but increased noise may affect quantification. <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>

Table 2: Comparison of Post-Reconstruction Noise Reduction Filters

Filter Type	Principle	Advantages	Disadvantages
Gaussian	Blurs the image using a Gaussian kernel.	Simple to implement, effective at noise reduction.	Can blur edges and reduce spatial resolution.[5]
Bilateral	Averages pixels based on both spatial distance and intensity difference.	Edge-preserving, better detail retention than Gaussian.	Can be computationally more intensive.
Non-Local Means (NLM)	Averages pixels based on the similarity of surrounding patches.	Good at preserving fine details and textures.[6]	Computationally demanding.
AI/Deep Learning	Uses a trained neural network to identify and remove noise.	Can achieve superior noise reduction while preserving quantitative accuracy. [6]	Requires a trained model and specialized software.

## Experimental Protocols

### Protocol: Assessing Image Noise using a Jaszczak Phantom

This protocol outlines the steps for using a Jaszczak phantom to evaluate image noise and the effectiveness of different noise reduction strategies, based on the NEMA NU-2-2001 standard.

#### 1. Phantom Preparation:

- Fill the main compartment of the Jaszczak phantom with a uniform solution of a PET isotope (e.g., <sup>18</sup>F-FDG) at a known activity concentration.
- If evaluating contrast, fill the spheres and/or rods with a different, known activity concentration.
- Ensure thorough mixing to achieve a uniform distribution of the radiotracer.

#### 2. Phantom Scanning:

- Position the phantom in the center of the PET scanner's field of view.
- Perform a CT scan for attenuation correction.
- Acquire PET data for a duration sufficient to obtain high-quality, low-noise reference images. To test the impact of acquisition time, you can perform shorter scans or retrospectively shorten the acquisition data.

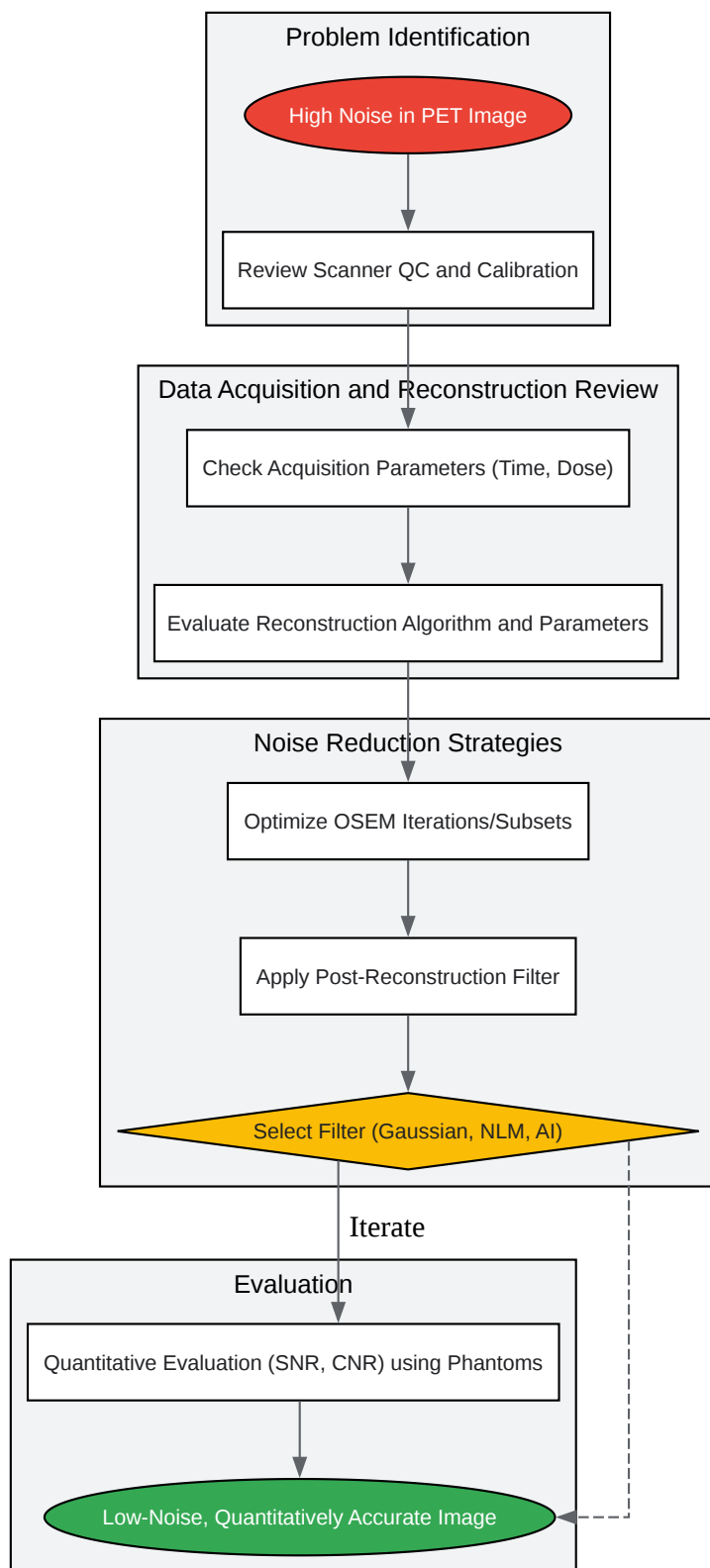
### 3. Image Reconstruction:

- Reconstruct the PET data using the different algorithms and parameters you wish to evaluate (e.g., OSEM with varying numbers of iterations, FBP).
- For each reconstruction, generate a dataset with no post-reconstruction filtering and additional datasets with the different filters you want to compare (e.g., Gaussian, NLM).

### 4. Data Analysis:

- Draw a large region of interest (ROI) in a uniform area of the phantom for each reconstructed image set.
- Calculate the mean and standard deviation of the pixel values within this ROI.
- Calculate the Signal-to-Noise Ratio (SNR) as:  $SNR = \text{Mean} / \text{Standard Deviation}$ .
- If applicable, calculate the Contrast-to-Noise Ratio (CNR) for the spheres or rods.
- Compare the SNR and CNR values across the different reconstruction parameters and filtering methods to determine the optimal noise reduction strategy.

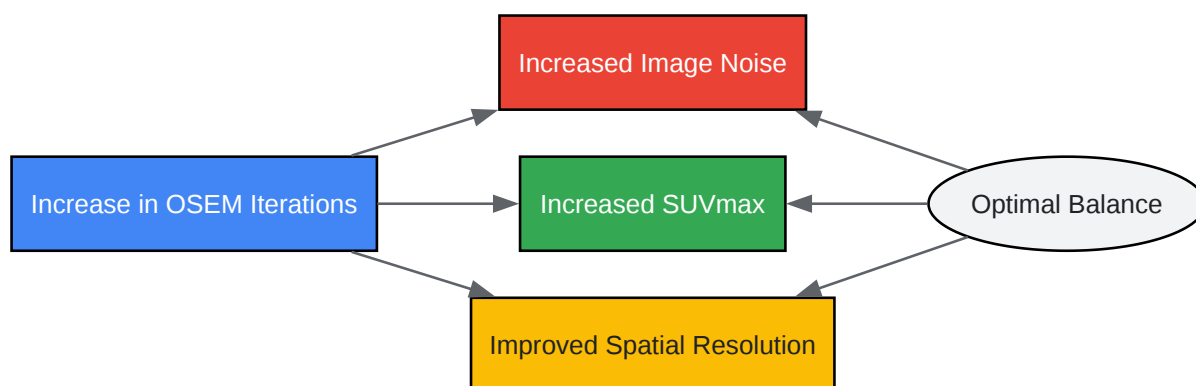
## Visualizations



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Caption: Workflow for troubleshooting and reducing noise in PET images.





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Caption: Relationship between OSEM iterations, noise, and SUVmax.

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